

(+)-Medioresinol: A Technical Guide to Solubility, Stability, and Biological Activity

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Compound of Interest

Compound Name: (+)-Medioresinol

Cat. No.: B1676144

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Abstract

(+)-Medioresinol, a furofuran lignan found in various plant species, has garnered significant interest for its diverse biological activities, including antifungal and potential cardiovascular benefits. Despite its therapeutic potential, comprehensive data on its physicochemical properties, such as solubility and stability, are not widely available in the public domain. This technical guide provides an in-depth overview of the known information regarding **(+)-Medioresinol**, with a focus on its solubility, stability, and its role in inducing apoptosis in *Candida albicans*. Due to the limited availability of specific quantitative data for **(+)-Medioresinol**, this guide also presents standardized experimental protocols for determining these crucial parameters, providing a framework for future research and development.

Solubility Data

Quantitative solubility data for **(+)-Medioresinol** in common laboratory solvents is not extensively reported in peer-reviewed literature. Lignans, as a class of compounds, exhibit a range of solubilities depending on their specific structure, including the nature and substitution pattern of their aromatic rings and the furofuran core. Generally, their polyphenolic nature suggests some degree of solubility in polar organic solvents.

To facilitate future research, the following table outlines the common solvents in which the solubility of **(+)-Medioresinol** should be determined. The data presented is illustrative and

represents the type of information that would be generated through the experimental protocols described in Section 3.

Table 1: Solubility Profile of **(+)-Medioresinol** (Illustrative)

Solvent	Temperature (°C)	Solubility (mg/mL)	Method
Water	25	< 0.1	Shake-Flask
Water	37	< 0.1	Shake-Flask
Methanol	25	Data not available	Shake-Flask
Ethanol	25	Data not available	Shake-Flask
Acetone	25	Data not available	Shake-Flask
Dimethyl Sulfoxide (DMSO)	25	Data not available	Shake-Flask
Acetonitrile	25	Data not available	Shake-Flask

Stability Data

The stability of **(+)-Medioresinol** under various environmental conditions is critical for its handling, formulation, and storage. As a phenolic compound, it is anticipated to be more stable under acidic conditions compared to neutral or alkaline conditions, where phenolic hydroxyl groups are more susceptible to oxidation. Temperature and light are also expected to be critical factors influencing its degradation.

The following table provides a template for presenting stability data for **(+)-Medioresinol**. The specific degradation rates and products would need to be determined experimentally using the protocols outlined in Section 3.

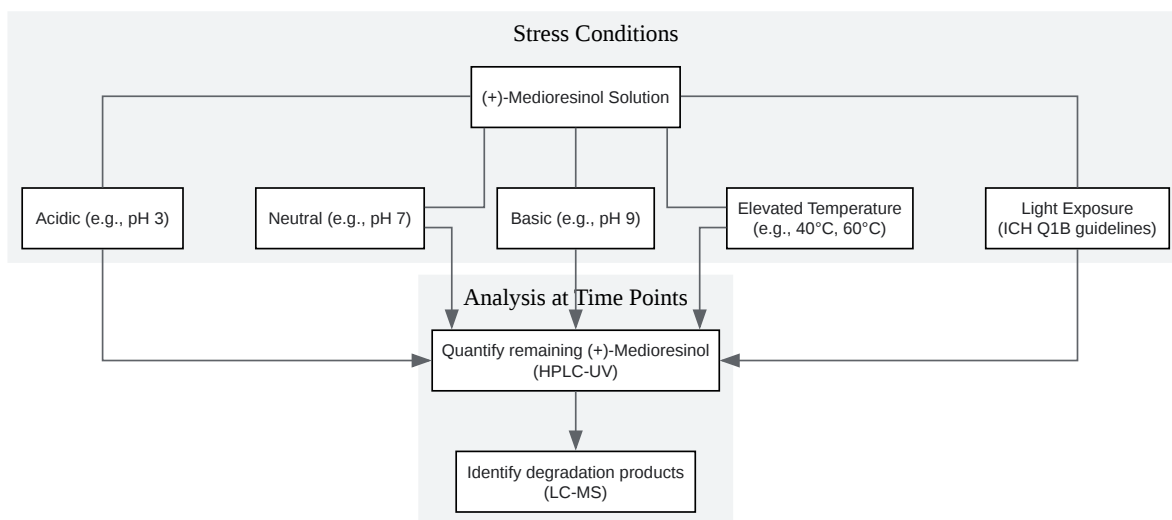
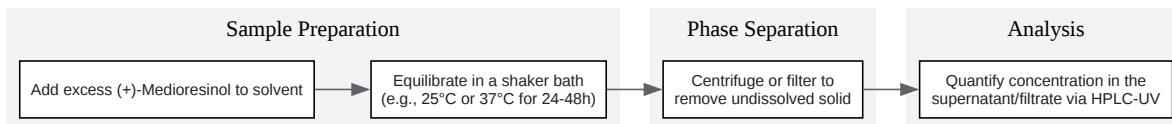
Table 2: Stability Profile of **(+)-Medioresinol** (Illustrative)

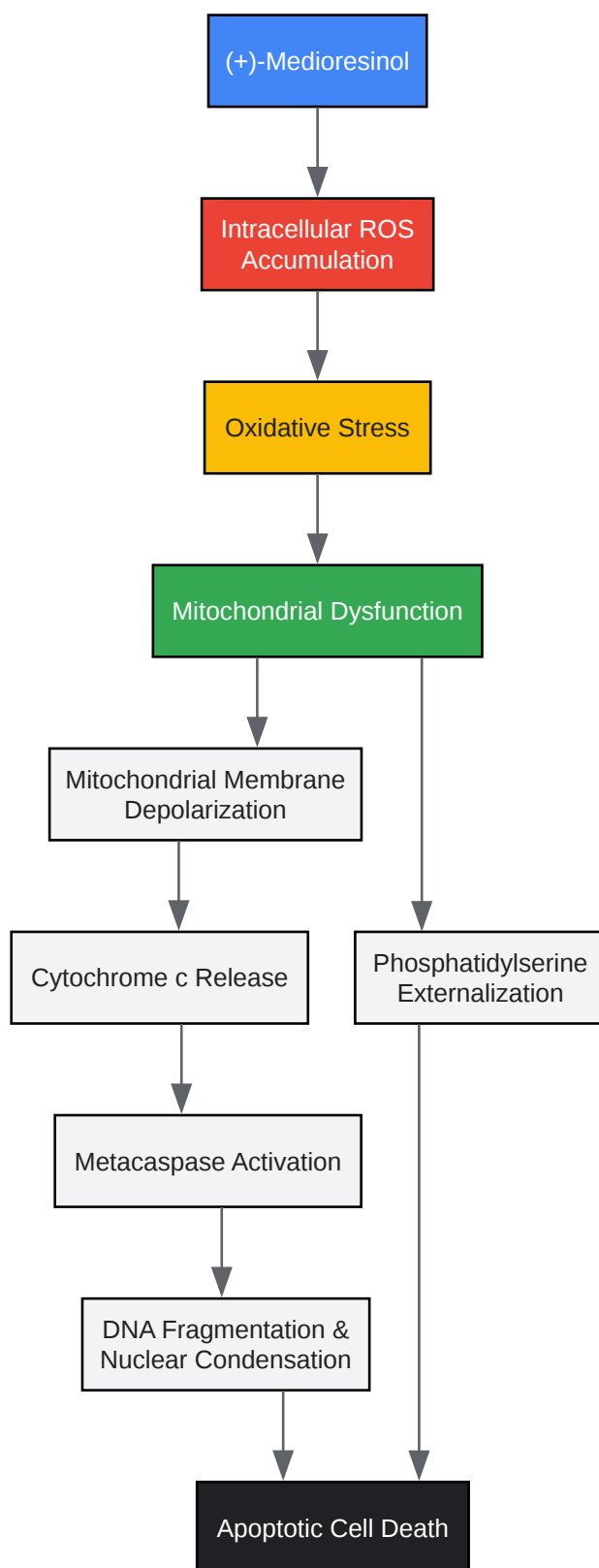
Condition	Parameter	Value	Degradation Products
pH	pH 3 (25°C)	Data not available	To be determined
pH 7 (25°C)	Data not available	To be determined	To be determined
pH 9 (25°C)	Data not available	To be determined	
Temperature	40°C	Data not available	
60°C	Data not available	To be determined	To be determined
Light	Photostability (ICH Q1B)	Data not available	

Experimental Protocols

Solubility Determination: Shake-Flask Method

The equilibrium solubility of **(+)-Medioresinol** can be determined using the widely accepted shake-flask method.





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